

Personal protective equipment for handling Diethylphenylphosphine

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Compound of Interest

Compound Name: *Diethylphenylphosphine*

Cat. No.: *B167853*

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Essential Safety and Handling Guide for Diethylphenylphosphine

This guide provides immediate safety, operational, and disposal protocols for the handling of **Diethylphenylphosphine**, tailored for research and drug development professionals.

Physicochemical and Hazard Data

A summary of key quantitative data for **Diethylphenylphosphine** is presented below.

Property	Value	Citations
Molecular Formula	$C_{10}H_{15}P$	[1]
Molecular Weight	166.21 g/mol	[2]
Physical State	Liquid	[2] [3]
Appearance	Colorless to slightly yellow liquid	[1]
Odor	Pungent	[2] [3]
Boiling Point	220 °C (428 °F)	[1] [3]
Flash Point	66 °C (150.8 °F)	[2] [3]
Specific Gravity	0.954 g/cm ³	[3]
Signal Word	Warning	[2]
Hazard Class	6.1 (Toxic)	[2] [3]

Operational and Disposal Plans

Adherence to the following procedural steps is critical for ensuring the safe handling and disposal of **Diethylphenylphosphine**. This substance is a combustible liquid that is harmful if swallowed, inhaled, or in contact with skin, and is sensitive to air and moisture.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The minimum required PPE includes:

- Eye and Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[\[4\]](#) A face shield should be worn over safety glasses when there is a risk of splashing or explosion.[\[5\]](#)
- Skin Protection:

- Gloves: Nitrile rubber gloves are recommended.[2] Always inspect gloves for integrity before use.[4]
- Protective Clothing: Wear a flame-resistant lab coat and chemical-resistant clothing to cover all exposed skin.[4][5]
- Respiratory Protection: Work must be conducted in a well-ventilated area, such as a chemical fume hood.[3][4] If exposure limits may be exceeded, a NIOSH-approved respirator with a type ABEK (EN14387) filter is mandatory.[4]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure the work area is clean, well-ventilated, and free of ignition sources like open flames, hot surfaces, and sparks.[2][3]
 - Have an emergency eyewash station and safety shower readily accessible.
 - Confirm all required PPE is available and in good condition.
- Handling the Chemical:
 - Don the appropriate PPE as specified above.
 - Handle **Diethylphenylphosphine** within a chemical fume hood to avoid inhalation of vapors.[3][4]
 - Avoid direct contact with skin and eyes.[4]
 - Do not eat, drink, or smoke in the handling area.[2][3]
- In Case of Accidental Release:
 - Remove all sources of ignition immediately.[3]
 - Evacuate non-essential personnel from the area.
 - Use absorbent materials to contain the spill.

- Collect the spilled material and place it in a sealed container for proper disposal.

First Aid Measures

Immediate response is crucial in the event of exposure:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2][3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[2][3] Seek medical attention if irritation persists.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[2][3] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Rinse the mouth with water and then drink plenty of water.[2][3] Call a poison control center or physician immediately.[3]

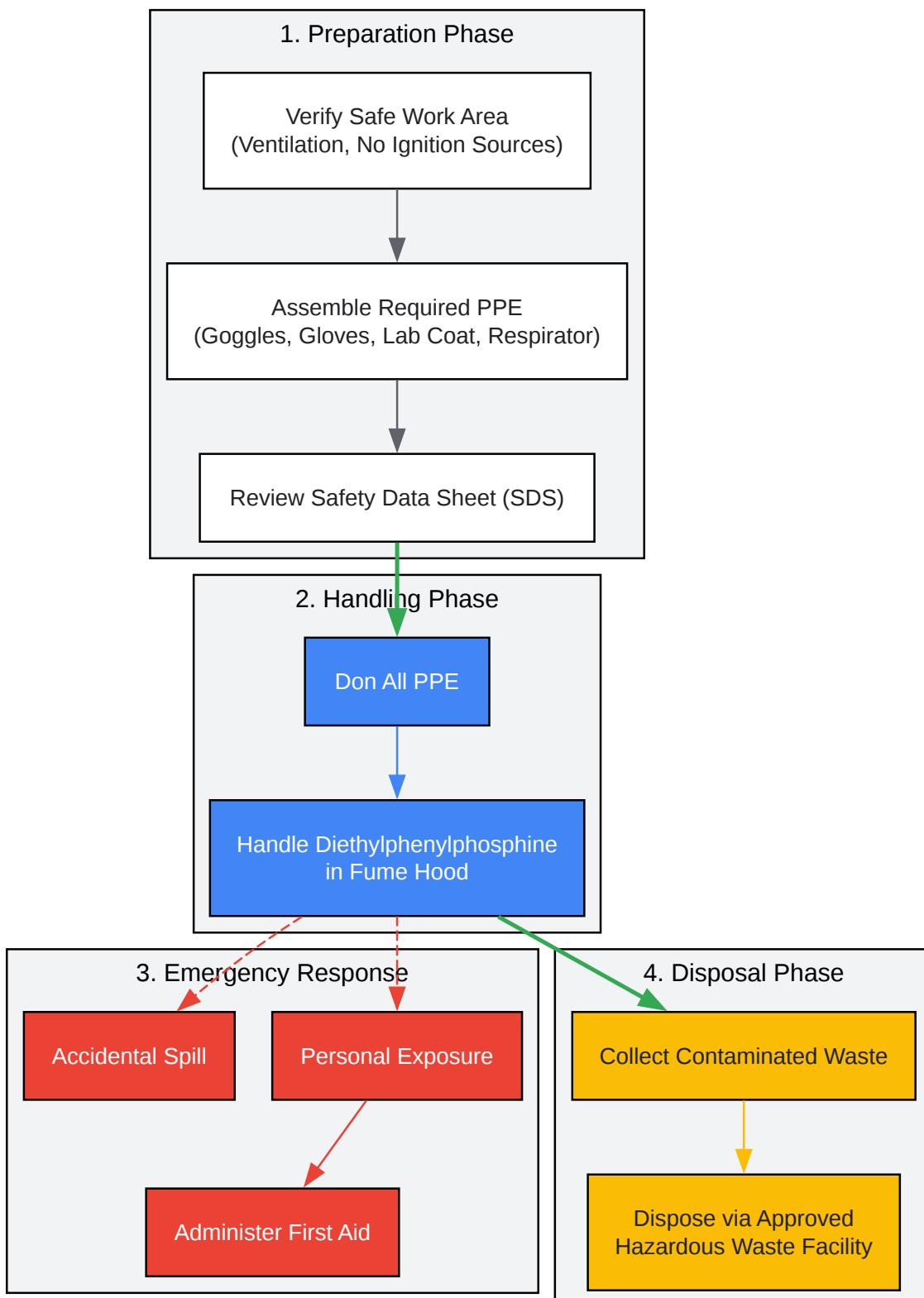
Disposal Plan

All waste containing **Diethylphenylphosphine** must be treated as hazardous.

- Waste Collection:
 - Collect all contaminated materials (e.g., gloves, absorbent pads, empty containers) in a designated, properly labeled, and sealed waste container.
- Disposal Procedure:
 - Dispose of the chemical waste through an approved waste disposal plant.[2][3] Do not dispose of it down the drain. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Diethylphenylphosphine**, from initial preparation to final disposal.

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Caption: Workflow for safe handling of **Diethylphenylphosphine**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. echemi.com [echemi.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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